

A Comprehensive Safety and Handling Guide for 4-Nitrothiophene-2-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4-nitrothiophene-2-carboxylic acid*

Cat. No.: *B042502*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Hazard Profile

4-Nitrothiophene-2-carboxylic acid (CAS No. 13138-70-0) is a heterocyclic organic compound that serves as a vital building block in medicinal chemistry and materials science.^[1] Its utility in the synthesis of pharmaceuticals, agrochemicals, and polymers stems from the reactivity conferred by the nitro group and the functional versatility of the carboxylic acid moiety.^{[1][2]} However, these same chemical properties necessitate a thorough understanding of its potential hazards. As a member of the nitroaromatic compound family, **4-nitrothiophene-2-carboxylic acid** requires stringent safety protocols to mitigate risks.^[3] This guide provides an in-depth analysis of its safety data, drawing from information on structurally similar compounds and established best practices for handling nitroaromatic substances, to ensure its safe and effective use in a research and development setting.

Chapter 1: Hazard Identification and Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **4-nitrothiophene-2-carboxylic acid** is not readily available, data from analogous compounds, such as other nitrothiophene carboxylic acid isomers and related nitroaromatic compounds, allows for a reliable estimation of its hazard profile. The primary hazards are associated with its irritant properties and the general risks of nitroaromatic compounds.

Based on available data for similar compounds, **4-nitrothiophene-2-carboxylic acid** is anticipated to be classified as follows under the Globally Harmonized System (GHS):

- Skin Irritation: Category 2[4][5]
- Eye Irritation: Category 2/2A[4][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system irritation) [4][5]

Signal Word: Warning[4][5]

Hazard Statements:

- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

It is also crucial to consider the broader toxicological profile of nitroaromatic compounds, which can include more severe chronic effects. Some nitrothiophene derivatives have demonstrated carcinogenic activity in animal studies.[6] Therefore, treating this compound with a high degree of caution is imperative.

Physicochemical Properties

A summary of the known physicochemical properties of **4-nitrothiophene-2-carboxylic acid** is provided in the table below.

Property	Value	Source(s)
Chemical Formula	<chem>C5H3NO4S</chem>	[1] [7]
Molar Mass	173.15 g/mol	[1] [7]
Appearance	Typically a yellow to off-white solid	[7]
Melting Point	195 - 199 °C	[7]
Solubility in Water	Poorly soluble	[7]
Stability	Stable under normal conditions, but may decompose on heating or in contact with strong oxidizing agents.	[7]

Chapter 2: Exposure Control and Personal Protection

A multi-layered approach to exposure control is essential when working with **4-nitrothiophene-2-carboxylic acid**. This involves a combination of engineering controls, administrative procedures, and appropriate Personal Protective Equipment (PPE).

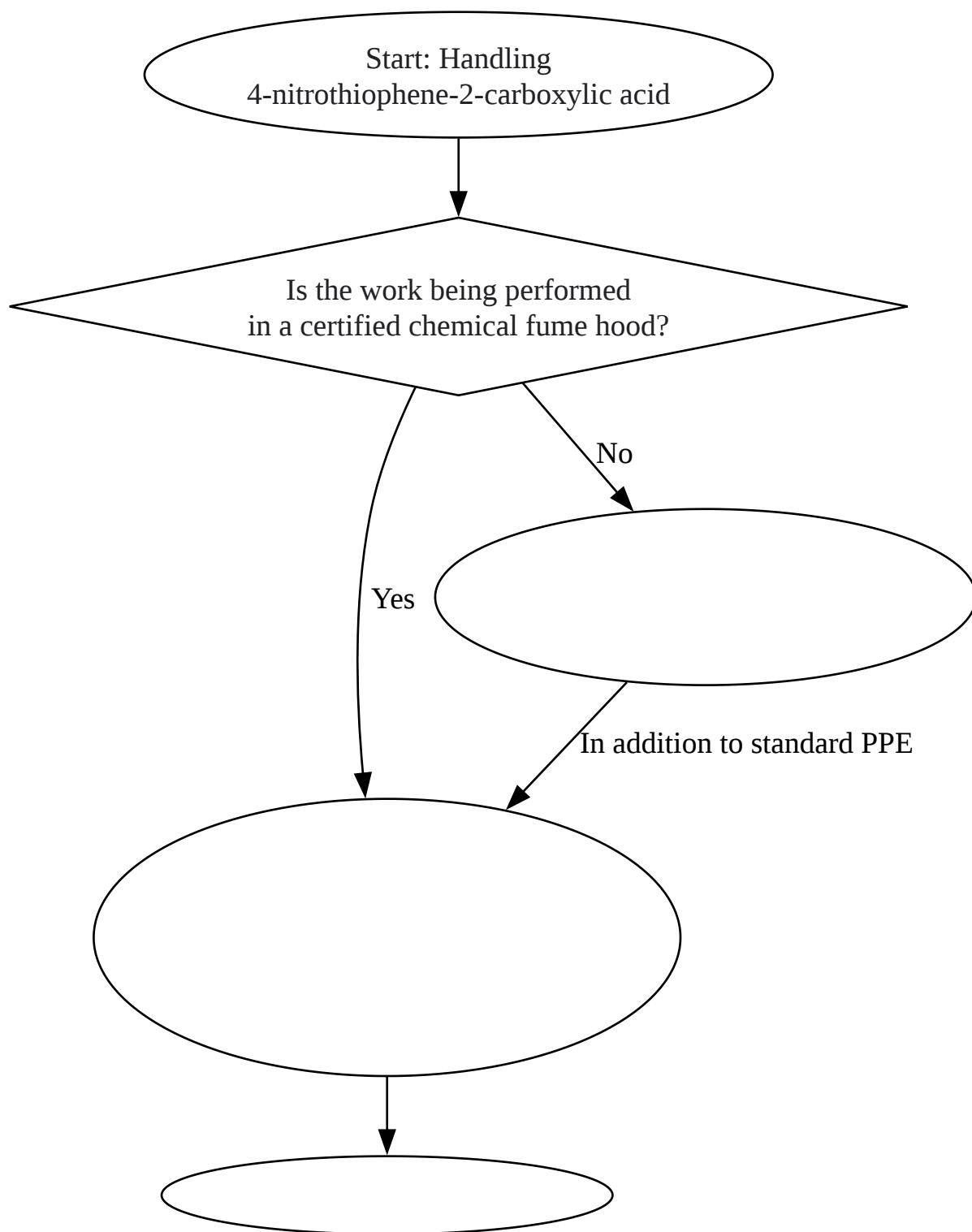
Engineering Controls

- Ventilation: All handling of **4-nitrothiophene-2-carboxylic acid** powder should be conducted in a well-ventilated area.[\[4\]](#)[\[5\]](#) A certified chemical fume hood is strongly recommended to minimize inhalation of dust particles.
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash stations and safety showers.[\[4\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent skin, eye, and respiratory exposure. The following PPE is mandatory when handling **4-nitrothiophene-2-carboxylic acid**:

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z.87.1 standards are required.[9] A face shield should be worn over safety glasses when there is a risk of splashing or dust generation.[9]
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[3][9] Gloves should be inspected for integrity before each use and replaced immediately if contaminated or damaged.
 - Lab Coat: A flame-resistant lab coat or a lab coat made of non-synthetic material (e.g., cotton) should be worn and kept fully buttoned.[9]
 - Full Coverage: Long pants and closed-toe, closed-heel shoes are mandatory.[9]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with an appropriate particulate filter is necessary. [5][9]

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Chapter 3: Safe Handling, Storage, and Emergency Procedures

Handling

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[[10](#)]
- Wash hands thoroughly after handling, even if gloves were worn.[[4](#)][[5](#)]
- Avoid creating dust.[[10](#)] Use techniques such as gentle scooping or weighing on paper within a fume hood to minimize airborne particles.
- Keep containers tightly closed when not in use.[[10](#)]

Storage

Proper storage is crucial to maintain the stability of **4-nitrothiophene-2-carboxylic acid** and prevent hazardous reactions.

- Location: Store in a cool, dry, and well-ventilated area.[[7](#)]
- Container: Keep in a tightly sealed, properly labeled container.[[7](#)]
- Incompatible Materials: Segregate from strong oxidizing agents, strong bases, and strong acids.[[7](#)]

First-Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: Remove the individual to fresh air.[[4](#)][[5](#)] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[[4](#)][[5](#)]
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[[4](#)][[5](#)] Seek medical attention if irritation persists.[[5](#)]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[[4](#)][[5](#)] Remove contact lenses if present and easy to do.[[4](#)] Seek immediate medical attention.[[4](#)]

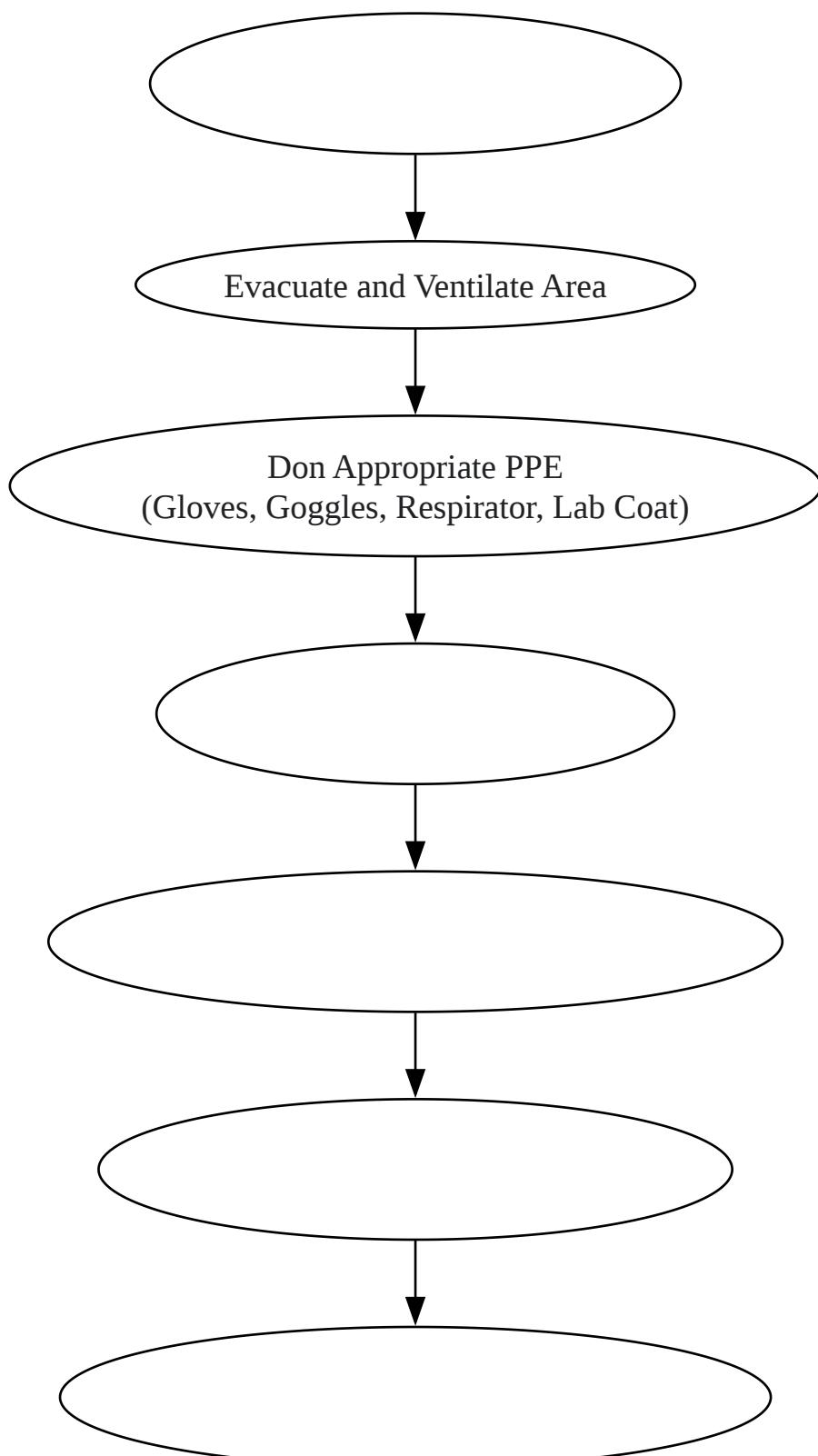
- Ingestion: Do NOT induce vomiting.[\[4\]](#) Rinse the mouth with water and seek immediate medical attention.[\[4\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[4\]](#)
- Specific Hazards: Thermal decomposition can produce toxic and irritating gases, including carbon oxides, nitrogen oxides (NOx), and sulfur oxides.[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[\[3\]](#) Wear the appropriate PPE as outlined in Chapter 2. Avoid breathing dust.[\[3\]](#)
- Containment and Cleanup:
 - Contain the spill using an inert absorbent material such as sand or vermiculite.[\[3\]](#) Do not use combustible materials like paper towels.[\[3\]](#)
 - Carefully sweep or scoop the absorbed material into a labeled, sealable hazardous waste container.[\[3\]](#)[\[5\]](#)
 - Clean the spill area with a suitable solvent (e.g., acetone or ethanol), followed by a thorough wash with soap and water.[\[3\]](#)
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.[\[4\]](#)

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Chapter 4: Stability, Reactivity, and Disposal

Stability and Reactivity

- Stability: The compound is stable under recommended storage conditions.[7]
- Conditions to Avoid: Avoid dust generation, exposure to heat, open flames, and other ignition sources.[4][7]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong acids.[7]
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it may produce carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and sulfur oxides.[4][5]

Toxicological Information

Detailed toxicological studies on **4-nitrothiophene-2-carboxylic acid** are not widely available. However, based on its structure and the known properties of related compounds:

- It is expected to cause skin, eye, and respiratory irritation upon acute exposure.[4][5]
- The toxicity of thiophene-containing drugs has been a subject of study, with some derivatives being associated with hepatotoxicity or nephrotoxicity through metabolic activation.[11]
- Nitroaromatic compounds as a class are known to have potential for mutagenicity and carcinogenicity.[6] Some nitrothiophene derivatives have shown oncogenic activity in animal studies.[6] Therefore, chronic exposure should be strictly avoided.

Disposal Considerations

All waste containing **4-nitrothiophene-2-carboxylic acid** must be treated as hazardous waste.

- Waste Segregation: Do not mix with other waste streams. It should be segregated as halogenated or nitrogenous organic waste, depending on local regulations.[3]
- Containerization: Use a designated, sealed, and clearly labeled hazardous waste container. [3] The label should include the full chemical name.[3]

- Disposal Method: Dispose of the waste through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.[4][5]

Conclusion

4-Nitrothiophene-2-carboxylic acid is a valuable research chemical that can be handled safely with the appropriate precautions. A thorough understanding of its potential hazards, consistent use of engineering controls and personal protective equipment, and strict adherence to safe handling and disposal protocols are paramount. By integrating the principles outlined in this guide into standard laboratory operating procedures, researchers can mitigate the risks associated with this compound and ensure a safe working environment.

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- To cite this document: BenchChem. [A Comprehensive Safety and Handling Guide for 4-Nitrothiophene-2-Carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042502#4-nitrothiophene-2-carboxylic-acid-safety-data-sheet-sds>]

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